

Application Notes and Protocols for LY-2584702

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Compound of Interest

Compound Name: LY-2584702 tosylate salt

Cat. No.: B10762396

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Introduction

LY-2584702 is a potent and selective, ATP-competitive inhibitor of the p70 ribosomal S6 kinase (p70S6K) with an IC₅₀ of 4 nM.^{[1][2][3][4]} It functions by inhibiting the phosphorylation of the S6 ribosomal protein, a key component in the regulation of protein synthesis and cell proliferation.^{[2][3][5][6]} This compound has demonstrated significant anti-tumor efficacy in various cancer cell lines and xenograft models, making it a valuable tool for research in cancer biology and signal transduction.^{[3][5][7][8]} These application notes provide a detailed protocol for the dissolution of LY-2584702 in dimethyl sulfoxide (DMSO) for in vitro and in vivo research applications.

Chemical Properties and Solubility

Proper dissolution is critical for the accurate and effective use of LY-2584702 in experimental settings. The following table summarizes the key chemical properties and solubility data for LY-2584702.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₉ F ₄ N ₇	[5][6]
Molecular Weight	445.42 g/mol	[5][6]
CAS Number	1082949-67-4	[5][6]
Appearance	Solid	[5]
Solubility in DMSO	≥22.25 mg/mL	[5]
7 mg/mL (11.33 mM)	[1]	
20 mg/mL	[8]	
10.25 mg/mL (16.60 mM)	[9]	
15 mg/mL (33.67 mM)	[4][10]	
30 mg/mL (67.35 mM)	[10]	
Solubility in Water	Insoluble	[1][10]
Solubility in Ethanol	Insoluble	[1][5][10]

Note: Solubility in DMSO can be influenced by factors such as the purity of the DMSO and the presence of moisture. It is highly recommended to use fresh, anhydrous DMSO for the preparation of stock solutions.[1][10] To achieve higher concentrations, warming the solution at 37°C for 10 minutes and/or sonication may be beneficial.[5]

Experimental Protocol: Dissolving LY-2584702 in DMSO

This protocol outlines the steps for preparing a stock solution of LY-2584702 in DMSO.

Materials:

- LY-2584702 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or incubator (optional)
- Ultrasonic bath (optional)
- Calibrated pipettes

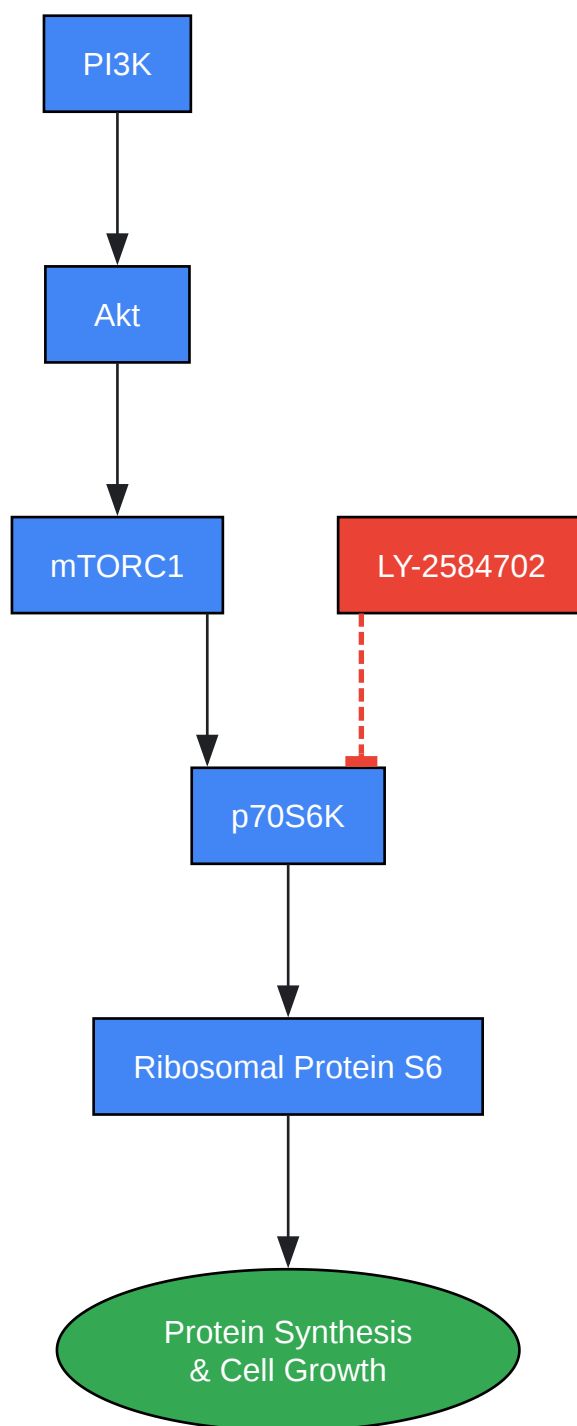
Procedure:

- Pre-dissolution Preparation:
 - Bring the vial of LY-2584702 powder and the anhydrous DMSO to room temperature before opening to prevent condensation.
 - Calculate the required amount of LY-2584702 and DMSO to achieve the desired stock solution concentration. For example, to prepare a 10 mM stock solution, dissolve 4.45 mg of LY-2584702 in 1 mL of DMSO.
- Dissolution:
 - Aseptically add the calculated volume of anhydrous DMSO to the vial containing the LY-2584702 powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
- Enhancing Solubility (if necessary):
 - If complete dissolution is not achieved, warm the solution in a water bath or incubator at 37°C for 10-15 minutes.^[5]
 - Alternatively, or in combination with warming, place the vial in an ultrasonic bath for a few minutes to aid dissolution.^[5]

- After warming or sonication, vortex the solution again to ensure homogeneity.
- Sterilization (Optional):
 - For cell culture applications, the DMSO stock solution can be sterilized by filtering through a 0.22 μ m syringe filter that is compatible with DMSO.
- Storage and Stability:
 - It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the stock solution at -20°C or -80°C.
 - Stock solutions stored at -20°C are stable for at least one month, while those at -80°C are stable for up to a year.[\[1\]](#) Some sources suggest that stock solutions can be stored below -20°C for several months.[\[5\]](#) For optimal results, it is advised to use the solution soon after preparation as long-term storage is not recommended.[\[5\]](#)

Signaling Pathway

LY-2584702 is a specific inhibitor of p70S6K, a key downstream effector in the PI3K/Akt/mTOR signaling pathway. This pathway is crucial for regulating cell growth, proliferation, and survival. The following diagram illustrates the position of p70S6K in this pathway and the inhibitory action of LY-2584702.

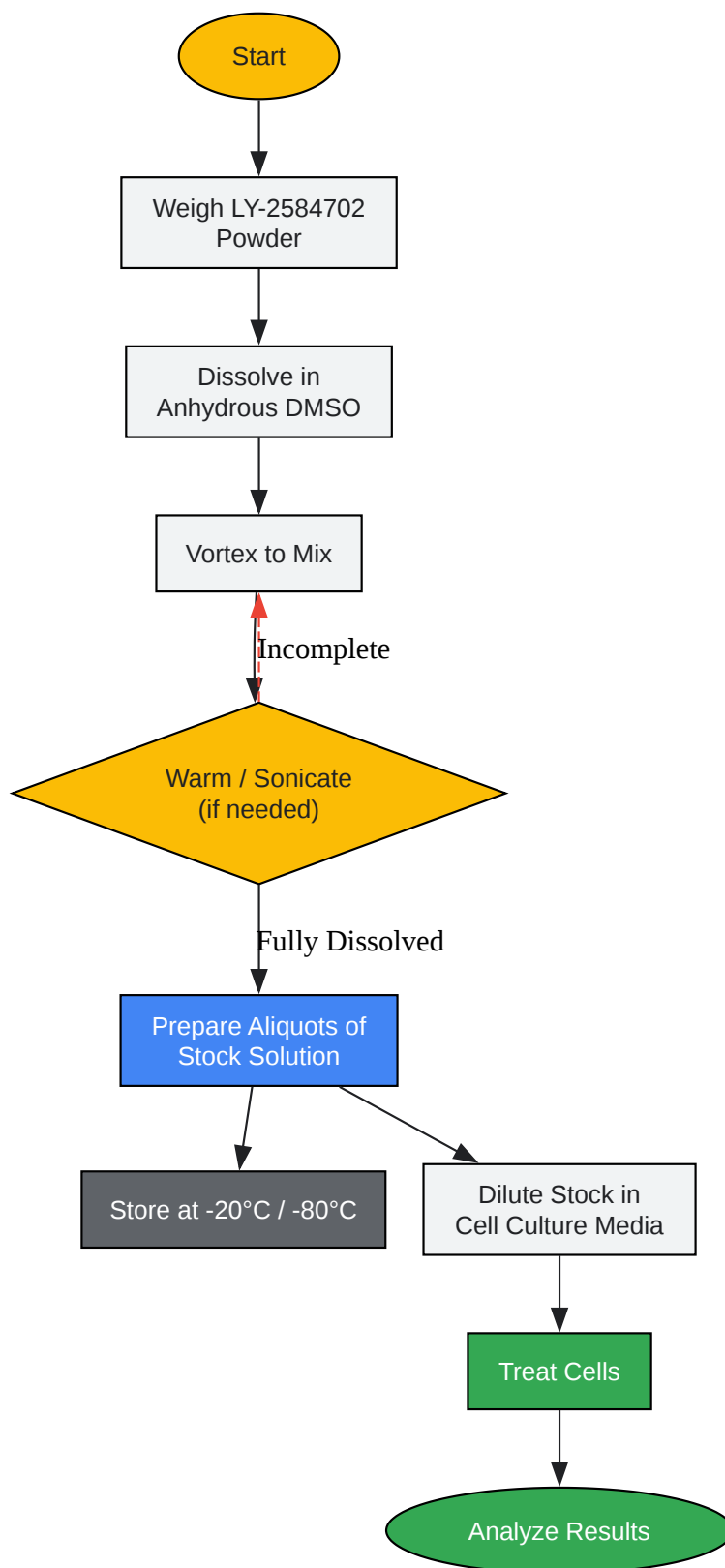


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Caption: PI3K/Akt/mTOR pathway with LY-2584702 inhibition of p70S6K.

Experimental Workflow

The following diagram outlines the general workflow for preparing and using LY-2584702 in a typical in vitro cell-based assay.



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Caption: Workflow for LY-2584702 stock preparation and use in cell culture.

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